

Substance Identification & Hazard Characterization

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Compound of Interest

Compound Name: *1-Butenylcyclopentane*

CAS No.: *219726-62-2*

Cat. No.: *B3368821*

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Before initiating disposal, you must verify the chemical identity and its specific hazard profile.[1]

1-Butenylcyclopentane is a cyclic alkene, and its disposal protocols are dictated by its high flammability and hydrocarbon nature.[2]

Parameter	Technical Detail
Chemical Name	1-Butenylcyclopentane (or (But-1-en-1-yl)cyclopentane)
CAS Numbers	219726-62-2 (General), 157724-07-7 (trans-isomer)
Molecular Formula	
Physical State	Liquid (Colorless)
Primary Hazard	Ignitable (Flash Point < 60°C).[2][3][4][5] Treats as Class 3 Flammable Liquid.[2]
Secondary Hazard	Aspiration toxicity; Skin/Eye Irritant.[2][6][7]
Reactivity	Stable, but contains a double bond.[2] Incompatible with strong oxidizers.[2][5][8][9]

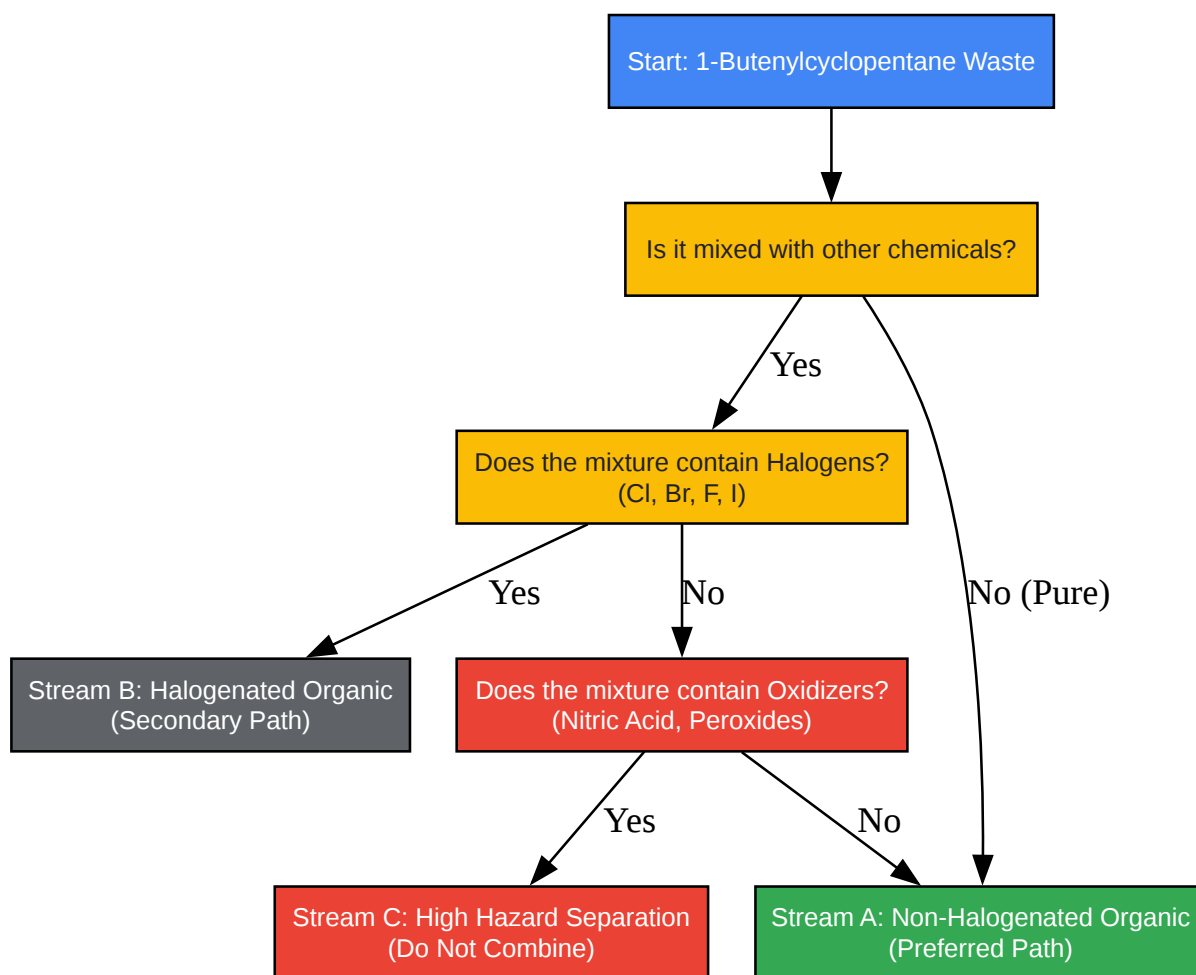
Pre-Disposal Assessment & Segregation

Core Directive: Never mix **1-Butenylcyclopentane** with incompatible waste streams. Its lack of halogen atoms allows it to be processed in Non-Halogenated waste streams, which is economically and environmentally preferable to halogenated incineration.[2]

Segregation Logic (The "Why")

- Vs. Halogenated Waste: **1-Butenylcyclopentane** contains no Chlorine, Bromine, or Fluorine.[2] Mixing it with halogenated waste (e.g., DCM, Chloroform) unnecessarily increases disposal costs and complicates incineration.
- Vs. Oxidizers: As an alkene, it can react vigorously with concentrated oxidizing acids (Nitric, Perchloric) or peroxides.[2] Strict segregation is required.

Decision Matrix: Waste Stream Selection



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Figure 1: Decision logic for assigning the correct waste stream. The goal is to maintain the material in the Non-Halogenated stream unless contamination dictates otherwise.

Step-by-Step Disposal Protocol

Phase 1: Container Selection & Preparation

- Material: Use High-Density Polyethylene (HDPE) or Stainless Steel containers.[2] Avoid standard LDPE wash bottles for long-term waste storage as hydrocarbons can slowly permeate or soften them.[2]
- Grounding: If transferring more than 4 liters (1 gallon), you must ground the receiving container to prevent static discharge, as cyclic alkenes can generate static electricity during flow.[2]

- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion.
[2]

Phase 2: Chemical Transfer

- PPE Required: Nitrile gloves (0.11mm minimum thickness), splash goggles, and a flame-resistant lab coat.[2]
- Fume Hood: Perform all transfers inside a certified chemical fume hood.
- Spill Tray: Place the waste container in a secondary containment tray (polypropylene) to catch drips.[2]
- Transfer: Pour slowly. If the chemical is in a syringe, empty fully into the liquid waste, then dispose of the syringe in a Sharps container (do not recap).

Phase 3: Labeling & Documentation

Compliance with EPA/RCRA regulations is mandatory.[2]

- Label Type: Hazardous Waste Tag.
- Chemical Name: Write out "**1-Butenylcyclopentane**" fully. Do not use abbreviations or chemical structures alone.
- Hazard Checkboxes: Check "Ignitable" and "Toxic".[2]
- Constituents: If a mixture, list approximate percentages (e.g., "**1-Butenylcyclopentane** 5%, Hexane 95%").

Phase 4: Regulatory Coding (RCRA)

For US-based laboratories, assign the following codes on your manifest:

Code	Description	Justification
D001	Ignitable Characteristic	Flash point is expected to be < 60°C (140°F) based on C9 alkene structure.[2]
None	P-List / U-List	1-Butenylcyclopentane is not explicitly listed on the EPA P or U lists, so it defaults to characteristic codes.[2]

Emergency Procedures: Spills & Exposure

In the event of a spill during disposal, immediate action prevents escalation.[7][10]

- Minor Spill (< 100 mL):
 - Alert nearby personnel.[2]
 - Eliminate ignition sources (Bunsen burners, hot plates).[2]
 - Absorb with vermiculite or activated charcoal mats.[2]
 - Place soaked absorbents in a sealed bag labeled as hazardous waste (D001).[2]
- Major Spill (> 100 mL or outside hood):
 - Evacuate the laboratory immediately.
 - Pull the fire alarm if vapors are dense.[2]
 - Call EHS / Emergency Response.[2] Do not attempt to clean up without respiratory protection (organic vapor cartridge).[2]

Disposal Workflow Visualization



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Figure 2: Operational workflow for the lifecycle of the waste from generation to final vendor pickup.[2]

References

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- U.S. Environmental Protection Agency (EPA). (2024).[2] Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261 - Identification and Listing of Hazardous Waste. [\[Link\]](#)
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